

## A Comparative Guide to Long-Duration Temperature Monitoring with the MCC-134

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	MCC-134	
Cat. No.:	B1676261	Get Quote

For researchers, scientists, and drug development professionals requiring precise and stable temperature monitoring over extended periods, selecting the right data acquisition system is paramount. This guide provides a detailed comparison of the Measurement Computing **MCC-134** Thermocouple DAQ HAT for Raspberry Pi against other common alternatives, focusing on its performance in long-duration temperature monitoring experiments.

The MCC-134 is a specialized data acquisition (DAQ) HAT for Raspberry Pi, designed for accurate thermocouple measurements.[1][2][3][4] It features four isolated thermocouple inputs with 24-bit resolution, offering professional-grade accuracy.[1][2][3][4] A key design feature is its advanced cold-junction compensation (CJC) using three high-resolution thermistors, which is engineered to minimize measurement errors, especially in the variable thermal environment of a Raspberry Pi.[5][6]

## Alternatives for Raspberry Pi-Based Temperature Monitoring

Commonly used alternatives for temperature sensing with a Raspberry Pi include the official Raspberry Pi Sense HAT and the Pimoroni Enviro+ HAT. These boards offer a suite of environmental sensors, including temperature sensors, making them versatile for a range of applications.

However, a crucial consideration for long-duration monitoring with these all-in-one boards is the potential for inaccurate temperature readings due to heat generated by the Raspberry Pi's own



CPU.[7] This can lead to reported temperatures being several degrees higher than the ambient temperature. While software-based compensation methods exist, they add a layer of complexity and potential uncertainty to the measurements. The **MCC-134**, by design, focuses solely on thermocouple measurements and provides recommendations to mitigate thermal interference from the Raspberry Pi, such as physical placement in a stacked configuration.[8]

### **Quantitative Performance Comparison**

While direct, peer-reviewed, long-duration comparative studies with extensive quantitative data for the **MCC-134** against the Sense HAT and Enviro+ are not readily available in the public domain, we can compile a comparison based on manufacturer specifications and known performance characteristics.

Table 1: Hardware Specifications and Features



Feature	MCC-134	Raspberry Pi Sense HAT	Pimoroni Enviro+ HAT
Primary Function	4-Channel Thermocouple Measurement	Multi-sensor Environmental Monitoring	Multi-sensor Environmental Monitoring
Temperature Sensor Type	External Thermocouples (Types J, K, R, S, T, N, E, B supported)	Integrated Humidity and Pressure Sensors	BME280 Temperature, Pressure, Humidity Sensor
Resolution	24-bit	Not explicitly stated for temperature	High resolution from BME280
Accuracy	Professional-grade (specific to thermocouple)	Affected by Raspberry Pi CPU heat	Affected by Raspberry Pi CPU heat
Cold Junction Compensation	Advanced, with 3 thermistors	Not Applicable	Not Applicable
Isolation	500Vpk between input and Raspberry Pi ground	No	No
Update Interval	1 second minimum	Dependent on software	Dependent on software

Table 2: Long-Duration Performance Characteristics (Qualitative)



Performance Metric	MCC-134	Raspberry Pi Sense HAT / Enviro+ HAT
Long-Term Stability	Designed for stable thermocouple measurements. Stability is dependent on the quality of the thermocouple used. The use of high-quality thermocouples can lead to very low drift over time.	Prone to measurement drift influenced by the Raspberry Pi's thermal output and ambient temperature fluctuations. Requires ongoing software compensation which may not be consistently accurate.
Susceptibility to Environmental Factors	Isolated inputs minimize electrical noise. Accuracy can be affected by large thermal gradients across the board.	Highly susceptible to heat from the Raspberry Pi CPU. Physical enclosure and ventilation can impact readings.
Ease of Calibration	Supports end-user calibration against a known standard.	Calibration is complex as it requires compensating for the CPU heat, which can vary with processor load.

# **Experimental Protocols for Long-Duration Temperature Monitoring**

To rigorously evaluate the long-term performance of the **MCC-134** and its alternatives, a detailed experimental protocol is essential. The following outlines a comprehensive methodology.

### **Objective:**

To assess the long-term accuracy, stability, and reliability of the **MCC-134**, Raspberry Pi Sense HAT, and Pimoroni Enviro+ HAT for temperature monitoring in a controlled laboratory environment.

#### **Materials:**



- Raspberry Pi 4 (or newer)
- MCC-134 DAQ HAT
- Raspberry Pi Sense HAT
- Pimoroni Enviro+ HAT
- High-precision, calibrated reference thermometer (e.g., a NIST-traceable platinum resistance thermometer - PRT)
- Type K thermocouples (at least 4 for the MCC-134)
- Environmentally controlled chamber or a well-insulated container
- · Data logging software for Raspberry Pi

#### Methodology:

- System Setup:
  - Assemble three separate Raspberry Pi systems, each equipped with one of the HATs under evaluation.
  - For the MCC-134, connect four Type K thermocouples. Place the thermocouple tips in close proximity to the temperature sensing elements of the Sense HAT, Enviro+, and the reference thermometer.
  - Position all three Raspberry Pi setups and the reference thermometer within the environmentally controlled chamber. Ensure adequate air circulation to maintain a uniform temperature.
  - To mitigate the effect of the Raspberry Pi's CPU heat on the Sense HAT and Enviro+, consider mounting them with a GPIO extension cable to physically separate them from the main board. For the MCC-134, if stacking other HATs, place it furthest from the Raspberry Pi as recommended.[8]
- Data Acquisition:



- Configure the data logging software on each Raspberry Pi to record temperature readings from its respective HAT at a 1-minute interval.
- Simultaneously, record the temperature from the reference thermometer at the same interval.
- The experiment should run continuously for a minimum of 30 days to capture long-term drift and stability.

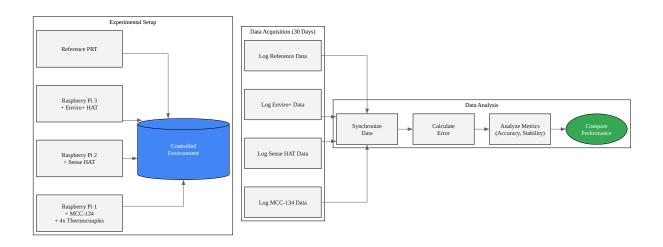
#### • Data Analysis:

- Synchronize the timestamps of the data from all four sources (MCC-134, Sense HAT, Enviro+, and reference thermometer).
- Calculate the error for each HAT at each time point (Error = HAT Reading Reference Reading).
- Analyze the data for the following metrics:
  - Accuracy: The mean and standard deviation of the error over the entire experimental period.
  - Stability (Drift): The change in the mean error over time. This can be determined by plotting the daily average error and fitting a linear regression to the data.
  - Precision: The standard deviation of the readings from each HAT at a constant reference temperature.

### **Visualizing the Experimental Workflow**

A clear workflow is crucial for reproducible scientific experiments. The following diagram, generated using Graphviz, illustrates the experimental setup and data analysis pipeline.





#### Click to download full resolution via product page

Caption: Experimental workflow for comparing long-duration temperature monitoring performance.

## Conclusion



For long-duration temperature monitoring experiments where accuracy and stability are critical, the MCC-134 presents a robust solution. Its design, which is focused on high-resolution thermocouple measurements with superior cold-junction compensation, makes it less susceptible to the thermal inaccuracies that can affect all-in-one environmental sensor boards like the Sense HAT and Enviro+. While direct, long-term comparative data is limited, the hardware specifications and design principles suggest that the MCC-134, when paired with high-quality thermocouples and operated according to best practices, is a superior choice for scientific and industrial applications demanding reliable temperature data over extended periods. The provided experimental protocol offers a framework for researchers to conduct their own validation and comparison to make an informed decision based on their specific requirements.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. MCC 134: Thermocouple Measurement DAQ HAT for Raspberry Pi® Digilent [digilent.com]
- 2. automation.com [automation.com]
- 3. firetaildaq.com.au [firetaildaq.com.au]
- 4. testequipment.co.nz [testequipment.co.nz]
- 5. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark [rs-online.com]
- 6. TechTip: Measuring Thermocouples with Raspberry Pi® and the MCC 134 Digilent Blog [digilent.com]
- 7. forums.pimoroni.com [forums.pimoroni.com]
- 8. files.digilent.com [files.digilent.com]
- To cite this document: BenchChem. [A Comparative Guide to Long-Duration Temperature Monitoring with the MCC-134]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676261#performance-of-mcc-134-in-long-duration-temperature-monitoring-experiments]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com